

An In-depth Technical Guide to the Key Chemical Reactions of Tetrabromosilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrabromosilane

Cat. No.: B1584419

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrabromosilane (SiBr_4), also known as silicon tetrabromide, is a versatile inorganic compound that serves as a crucial precursor in the synthesis of a wide array of silicon-containing materials.[1][2] This colorless, fuming liquid possesses a tetrahedral structure and is characterized by its high reactivity, particularly its sensitivity to moisture.[1][3] Its chemical behavior is largely dictated by the polar Si-Br bonds, making the silicon atom highly susceptible to nucleophilic attack. This guide provides a comprehensive overview of the core chemical reactions of **tetrabromosilane**, offering detailed experimental protocols, quantitative data, and visual diagrams to aid researchers in its application.

Physicochemical Properties of Tetrabromosilane

A thorough understanding of the physical and chemical properties of **tetrabromosilane** is paramount for its safe handling and effective use in chemical synthesis.

Property	Value	Reference(s)
Molecular Formula	SiBr ₄	[1]
Molar Mass	347.70 g/mol	[1]
Appearance	Colorless liquid	[1][3]
Density	2.8 g/mL at 25 °C	[3][4]
Melting Point	5 °C	[3][4]
Boiling Point	153 °C	[3][4]
Solubility	Reacts with water and protic solvents	[4][5]
Refractive Index (n _D)	1.5627	[4]

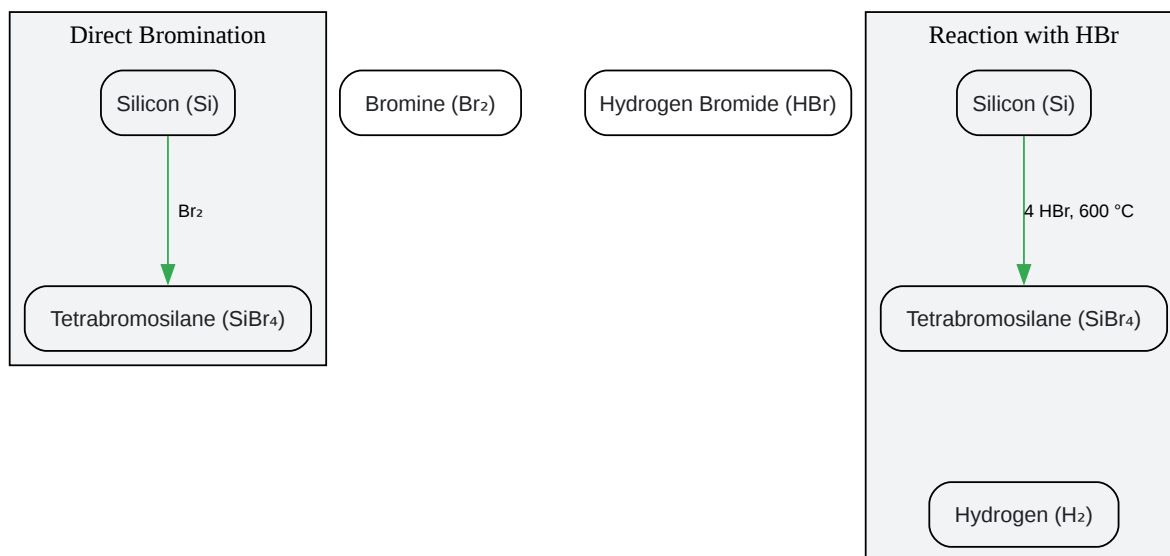
Core Chemical Reactions

Tetrabromosilane undergoes a variety of chemical transformations, making it a valuable building block in materials science and organic synthesis. The key reactions are detailed below.

Synthesis of Tetrabromosilane

Tetrabromosilane can be synthesized through the direct reaction of elemental silicon with bromine or hydrogen bromide at elevated temperatures.

Reaction Pathway:



[Click to download full resolution via product page](#)

Diagram 1: Synthesis pathways for **Tetrabromosilane**.

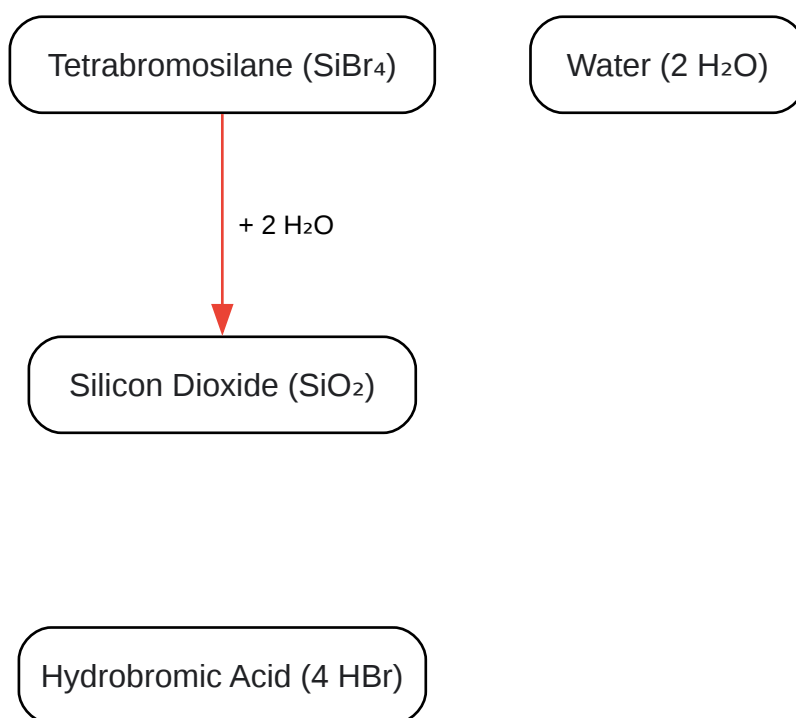
Experimental Protocol: Synthesis from Silicon and Bromine[2]

- A mixture of silicon powder and a copper catalyst is placed in a quartz tube reactor.
- The reactor is heated to the desired reaction temperature (typically around 300-400 °C).
- A stream of dry bromine vapor, carried by an inert gas (e.g., nitrogen or argon), is passed over the silicon-copper mixture.
- The volatile **tetrabromosilane** product is carried out of the reactor by the gas stream.
- The product is collected by condensation in a cold trap.
- Purification is achieved through fractional distillation.

Hydrolysis

Tetrabromosilane reacts vigorously with water in a hydrolysis reaction to produce silicon dioxide (silica) and hydrobromic acid.[1][6] This reaction is responsible for the fuming of SiBr_4 in moist air.[1]

Reaction Pathway:



[Click to download full resolution via product page](#)

Diagram 2: Hydrolysis of **Tetrabromosilane**.

Experimental Protocol: Controlled Hydrolysis

Caution: This reaction is highly exothermic and releases corrosive HBr gas. It must be performed in a well-ventilated fume hood with appropriate personal protective equipment.

- **Tetrabromosilane** is dissolved in an anhydrous, inert solvent (e.g., diethyl ether or hexane) in a flask equipped with a dropping funnel and a gas outlet connected to a scrubber.
- The flask is cooled in an ice bath.

- A stoichiometric amount of water, diluted in the same solvent, is added dropwise from the dropping funnel with vigorous stirring.
- After the addition is complete, the mixture is allowed to warm to room temperature and stirred for an additional hour.
- The precipitated silicon dioxide is collected by filtration, washed with the solvent, and dried.
- The filtrate contains the hydrobromic acid.

Reaction with Alcohols (Alcoholysis)

Tetrabromosilane reacts with alcohols to form tetraalkoxysilanes and hydrobromic acid. This reaction is a common method for the synthesis of orthosilicates.^[2]

Reaction Pathway:

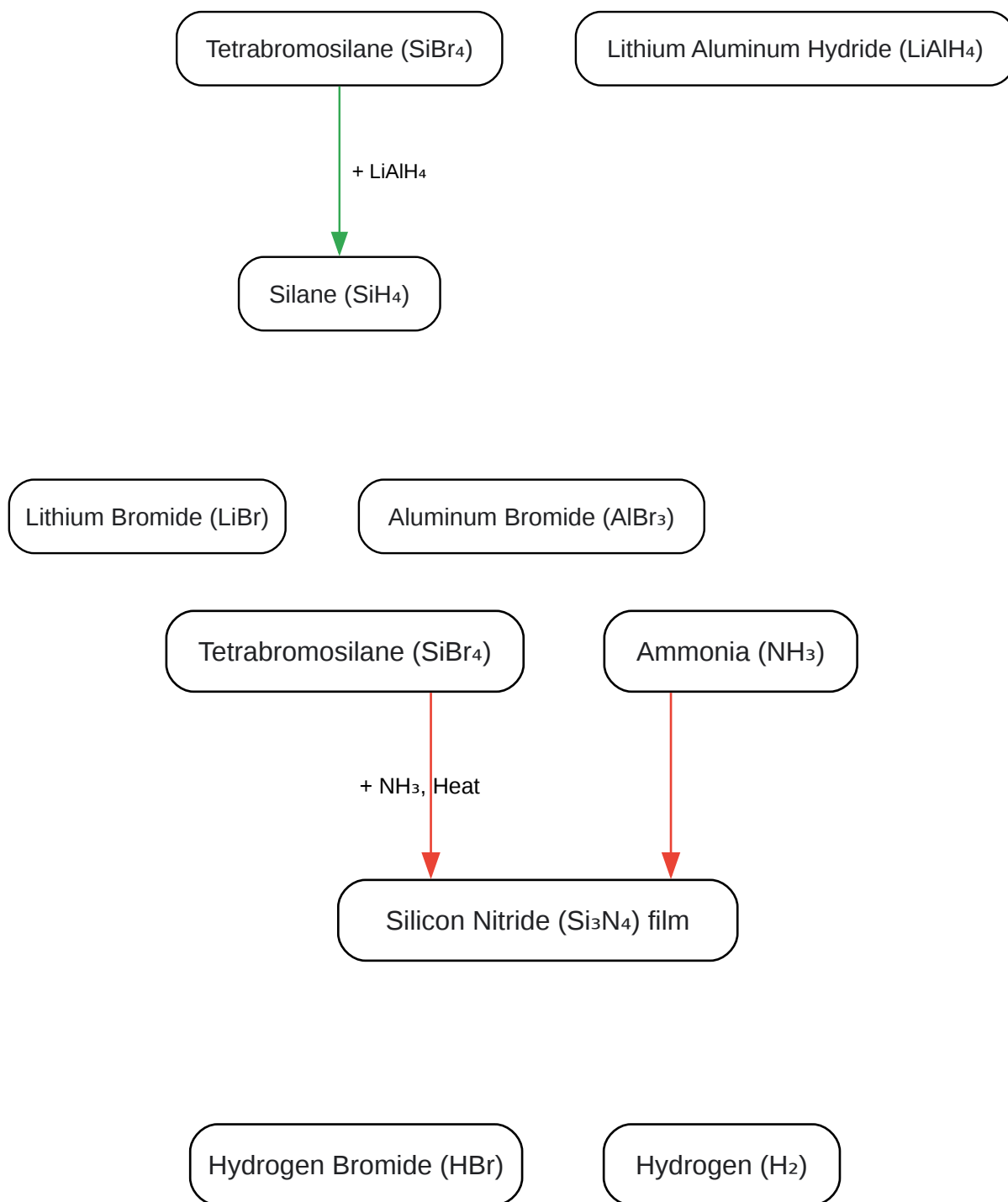
Tetrabromosilane (SiBr_4)

Alcohol (4 ROH)

 $+ 4 \text{ ROH}$ Tetraalkoxysilane (Si(OR)_4)

Hydrobromic Acid (4 HBr)

Tetrabromosilane (SiBr_4)Grignard Reagent (4 RMgX) $+ 4 \text{ RMgX}$ Tetraorganosilane (SiR_4)Magnesium Halide (4 MgXBr)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Silicon tetrabromide | SiBr₄ – Ereztech [ereztech.com]
- 2. Silicon tetrabromide - Wikipedia [en.wikipedia.org]
- 3. chembk.com [chembk.com]
- 4. 7789-66-4 CAS MSDS (SILICON TETRABROMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. SILICON TETRABROMIDE CAS#: 7789-66-4 [m.chemicalbook.com]
- 6. inorganic chemistry - Rate of hydrolysis of silicon tetrahalides - Chemistry Stack Exchange [chemistry.stackexchange.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Key Chemical Reactions of Tetrabromosilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584419#key-chemical-reactions-involving-tetrabromosilane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

